

# Essential Safety and Logistical Information for Handling POLYACRYLAMIDOMETHYL BENZYLIDENE CAMPHOR

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## Compound of Interest

Compound Name: *POLYACRYLAMIDOMETHYL  
BENZYLIDENE CAMPHOR*

Cat. No.: *B1166360*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **POLYACRYLAMIDOMETHYL BENZYLIDENE CAMPHOR** (CAS No. 113783-61-2) in a laboratory setting. While this substance is widely used as a UV filter in cosmetic products at concentrations up to 6%, comprehensive safety data for the pure, undiluted substance is not readily available.<sup>[1][2]</sup> Therefore, a cautious approach in line with handling fine organic chemicals of unknown toxicity is strongly recommended.

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **POLYACRYLAMIDOMETHYL BENZYLIDENE CAMPHOR** is provided below. This information is critical for safe handling and storage.

Property	Value	Source
CAS Number	113783-61-2	[3]
Appearance	White to off-white powder	[3]
Synonyms	Mexoryl SW, Parsol SLX	[3]
Molecular Formula	(C <sub>18</sub> H <sub>21</sub> NO <sub>2</sub> ) <sub>n</sub>	[3]
Melting Point	Not available	
Boiling Point	Not applicable	[3]
Solubility	Insoluble in water	[4]
Primary Function	UV Filter, UV Absorber	[2]

## Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data for the pure substance, the following personal protective equipment is mandatory to prevent inhalation, skin, and eye contact.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves.	To prevent skin contact with the fine powder.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from airborne particles.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	To prevent inhalation of the fine powder, especially during weighing and transfer.
Skin and Body Protection	A standard laboratory coat.	To protect skin and clothing from contamination.

## Operational Plan for Safe Handling

Adherence to the following procedural steps is crucial for minimizing exposure and ensuring a safe laboratory environment.

1. Engineering Controls:

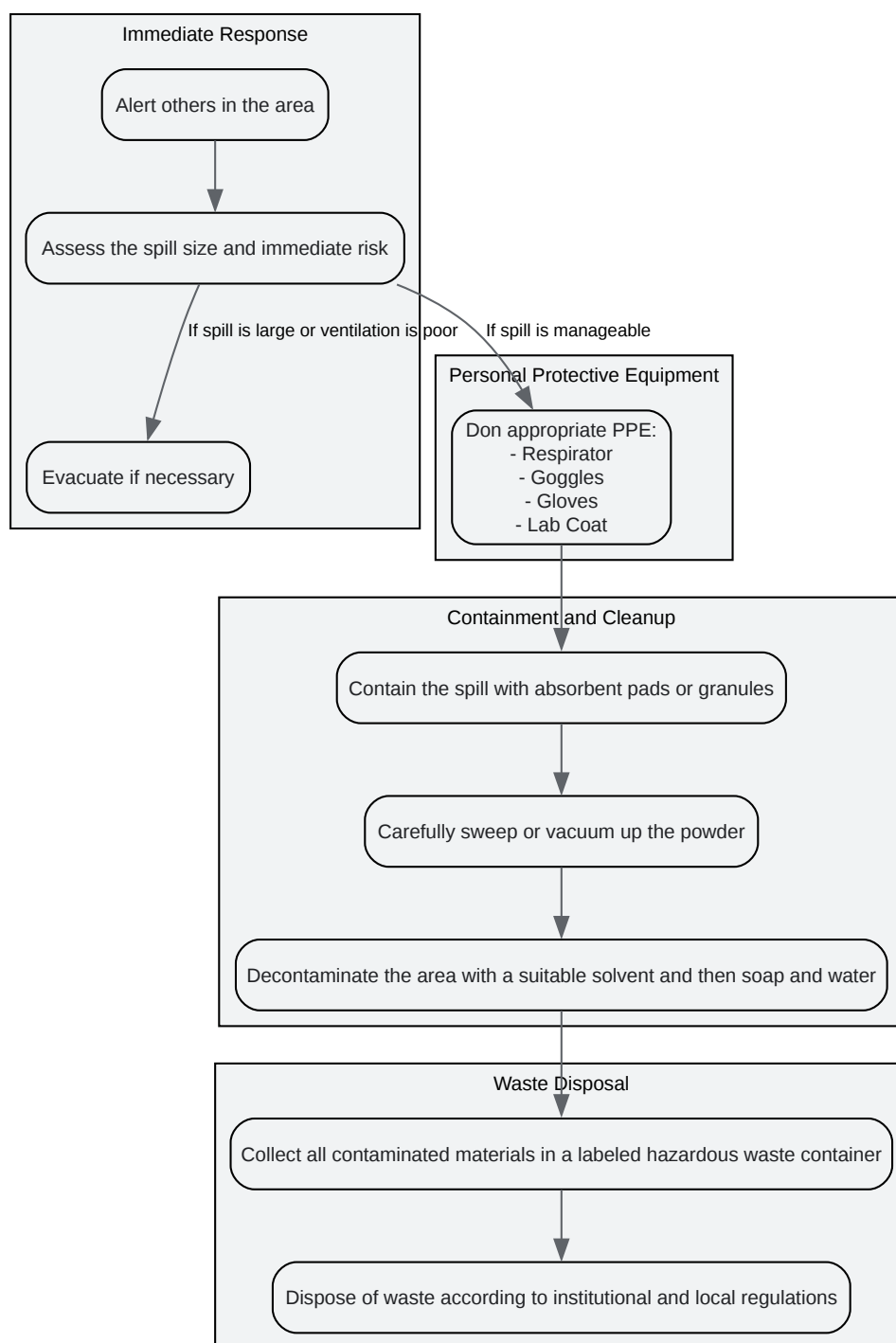
- All handling of the powder, including weighing and dilutions, should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation risk.

2. General Handling:

- Avoid generating dust. Use gentle scooping and transfer techniques.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling, even if gloves were worn.

3. Spill Response:

A logical workflow for responding to a chemical spill is outlined in the diagram below.



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Caption: Workflow for Chemical Spill Response.

## Disposal Plan

Proper disposal of **POLYACRYLAMIDOMETHYL BENZYLIDENE CAMPHOR** and associated waste is critical to prevent environmental contamination.

#### 1. Waste Segregation:

- Solid Waste: All disposable PPE (gloves, respirator), contaminated wipes, and weighing papers should be collected in a dedicated, clearly labeled hazardous waste bag or container. Unused or waste **POLYACRYLAMIDOMETHYL BENZYLIDENE CAMPHOR** powder should also be disposed of as solid chemical waste.
- Liquid Waste: Solutions containing this compound should be collected in a designated, labeled hazardous waste container for organic chemical waste.

#### 2. Disposal Procedure:

- All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.
- Do not dispose of this chemical down the drain or in the regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.

While **POLYACRYLAMIDOMETHYL BENZYLIDENE CAMPHOR** is deemed safe for use in cosmetics at low concentrations, the properties of the pure substance in a laboratory setting are not well-defined.[1][2] Therefore, treating it as a potentially hazardous chemical and adhering to the stringent safety protocols outlined in this document is imperative for ensuring the well-being of all laboratory personnel.

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